

What is 2-CHLORO-2',4'-DIBromoacetophenone?

Author: BenchChem Technical Support Team. Date: April 2026

Compound of Interest

Compound Name: 2-CHLORO-2',4'-DIBromoacetophenone

Cat. No.: B14052621

[Get Quote](#)

2-Chloro-2',4'-dibromoacetophenone: A Bifunctional Scaffold in Advanced Organic Synthesis and Drug Development

Executive Summary

In the realm of medicinal chemistry and advanced organic synthesis, alpha-halo ketones serve as indispensable electrophilic building blocks. **2-Chloro-2',4'-dibromoacetophenone** (Molecular Formula: $C_8H_5Br_2ClO$) is a highly specialized, bifunctional intermediate. It features an electrophilic alpha-chloro ketone moiety for nucleophilic substitution and a di-brominated aryl ring primed for transition-metal-catalyzed cross-coupling.

This technical guide provides a comprehensive analysis of its physicochemical profile, addresses a critical nomenclature collision within chemical databases, and outlines validating protocols for its application in drug development.

Critical Quality Control: The CAS 170894-53-8 Database Collision

As a Senior Application Scientist, one of the most frequent points of failure I observe in scale-up chemistry is precursor misidentification due to database collisions. When searching for **dibromoacetophenone**, researchers will frequently encounter the CAS Registry Number 170894-53-8 [1][2].

However, this CAS number is heavily disputed in supplier catalogs and literature, often pointing instead to its structural isomer: 2-Bromo-2',4'-dichloroacetophenone.

The Causality of Failure: If a protocol designed for an alpha-bromo ketone is applied to an alpha-chloro ketone, the reaction kinetics will drastically slow down due to the poorer leaving group than bromide. Conversely, attempting a Suzuki-Miyaura coupling on the aryl ring will fail if the ring contains chlorides instead of bromide. This necessitates the use of specialized, electron-rich phosphine ligands to undergo oxidative addition.

This discrepancy is not merely theoretical. For example, a recent bioRxiv preprint detailing the synthesis of F1F0 ATP hydrolysis inhibitors (targeting the F1 domain of ATP synthase) [4]. A simple stoichiometric calculation (15.0 g / 0.0559 mol = 268.3 g/mol) mathematically proves that the starting material is the dichloro isomer (MW: 267.93 g/mol), not the chloro-dibromo variant (MW: 312.38 g/mol) [4].

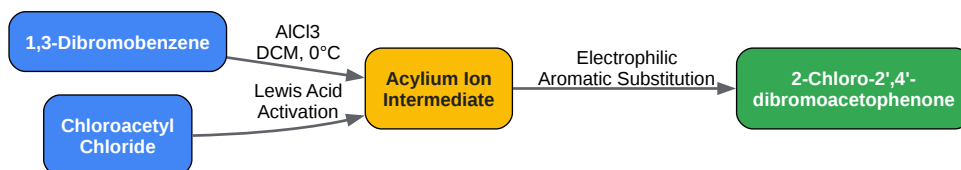
Table 1: Physicochemical Properties & Isomer Comparison

Parameter	2-Chloro-2',4'-dibromoacetophenone	2-Bromo-2',4'-dichloroacetophenone
Database CAS Registry	170894-53-8 (Disputed)[1]	170894-53-8 (Primary)[3]
Molecular Formula	$C_8H_5Br_2ClO$	$C_8H_5BrCl_2O$
Molecular Weight	312.38 g/mol	267.93 g/mol
Alpha-Position Halogen	Chlorine (Cl)	Bromine (Br)
Aryl-Position Halogens	Bromine (Br) at 2,4	Chlorine (Cl) at 2,4
Electrophilic Reactivity	Moderate (SN2 requires heating/catalysis)	High (Rapid SN2 at room temp)
Cross-Coupling Potential	High (Aryl bromides readily couple)	Low (Aryl chlorides resist stan

Analytical Verification Rule: Always perform GC-MS or LC-MS prior to synthesis. The isotopic splitting pattern for a molecule with two bromines and one chlorine is self-validating.

Mechanistic Synthesis Pathways

The synthesis of **2-Chloro-2',4'-dibromoacetophenone** is governed by thermodynamic control via Friedel-Crafts acylation.



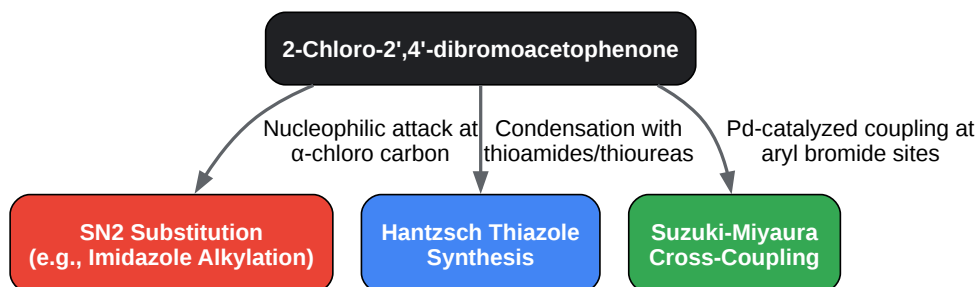
[Click to download full resolution via product page](#)

Friedel-Crafts acylation workflow for synthesizing **2-Chloro-2',4'-dibromoacetophenone**.

Causality of Experimental Choices: 1,3-dibromobenzene is highly deactivated due to the electron-withdrawing nature of the halogens. Therefore, a strong Lewis acid is mandatory to generate a highly reactive acylium ion from chloroacetyl chloride. The reaction must be initiated at 0°C to prevent the cleavage of the acyl complex under harsh Lewis acidic conditions.

Divergent Applications in Drug Development

The true value of **2-Chloro-2',4'-dibromoacetophenone** lies in its orthogonality. The alpha-chloro group and the aryl bromides can be addressed independently in various synthetic contexts.



[Click to download full resolution via product page](#)

Divergent synthetic pathways leveraging the alpha-chloro and aryl bromide functionalities.

Field-Proven Experimental Protocols

Protocol A: Alpha-Alkylation via SN2 (Imidazole Displacement)

This protocol is adapted from methodologies used to synthesize F1F0 ATP synthase inhibitors[4], optimized for the chloro-derivative.

Mechanism & Causality: The nitrogen of imidazole acts as a nucleophile, attacking the electrophilic alpha-carbon. Dimethylformamide (DMF) is selected due to its high dielectric constant, which stabilizes the polar transition state of the SN2 reaction. Potassium carbonate (K₂CO₃) is used as a heterogeneous, mild base to facilitate the reaction without causing base-catalyzed aldol condensation of the ketone.

Step-by-Step Workflow:

- **Inert Preparation:** Purge a 500 mL 3-neck round-bottom flask with N₂ to prevent moisture-induced degradation of the alpha-chloro ketone.
- **Reagent Charging:** Dissolve **2-Chloro-2',4'-dibromoacetophenone** (1.0 eq, 10.0 g, 32.0 mmol) in anhydrous DMF (100 mL).
- **Base Addition:** Add finely powdered K₂CO₃ (3.0 eq, 13.2 g, 96.0 mmol). Stir for 10 minutes at 25°C.

- Nucleophile Addition: Add Imidazole (3.0 eq, 6.5 g, 96.0 mmol) in a single portion.
- Reaction: Stir the heterogeneous mixture at 40°C. (Note: Because chloride is a poorer leaving group than bromide, slight heating to 40°C is required for bromo-isomer).
- Self-Validating IPC (In-Process Control): At t=4 hours, pull a 50 µL aliquot, dilute in MeOH, and analyze via LC-MS. The system is self-validating: the mass (m/z=312) is entirely replaced by the product mass (m/z=344).
- Workup: Pour the mixture into 500 mL of ice water. The product will precipitate. Filter, wash with cold water, and dry under vacuum.

Protocol B: Hantzsch Thiazole Synthesis

Mechanism & Causality: The sulfur atom of a thiourea derivative attacks the alpha-carbon, displacing the chloride. Subsequent intramolecular cyclization of the carbonyl carbon, followed by dehydration to yield a fully aromatic 2-aminothiazole. Ethanol is the solvent of choice as it dissolves both precursors at room temperature through hydrogen bonding.

Step-by-Step Workflow:

- Charging: Suspend **2-Chloro-2',4'-dibromoacetophenone** (1.0 eq) and Thiourea (1.2 eq) in absolute Ethanol (0.5 M concentration).
- Reflux: Heat the mixture to 78°C (reflux) for 2-4 hours. No external base is required; the basicity of the thiourea and the resulting thiazole is sufficient.
- Self-Validating IPC: Monitor via TLC (Hexanes:EtOAc 7:3). The highly UV-active starting material spot will disappear, replaced by a lower-R_f, highly polar spot.
- Isolation: Cool to 0°C. The thiazole hydrochloride salt will crystallize directly from the ethanol. Filter and wash with cold diethyl ether.

Handling, Stability, and Safety

- Lachrymatory Hazard: Like all alpha-halo ketones (e.g., phenacyl chloride), **2-Chloro-2',4'-dibromoacetophenone** is a potent lachrymator and must be handled exclusively inside a certified chemical fume hood with appropriate PPE.
- Storage: Store at 2-8°C under an inert atmosphere (Argon or Nitrogen) to prevent slow hydrolysis of the alpha-chloro group into an alpha-hydroxy ketone.

References

- BuyersGuideChem. "**2-Chloro-2',4'-dibromoacetophenone** | 170894-53-8". Available at: [\[https://vertexaisearch.cloud.google.com/grounding-api-retrieval/vertex/W5JXTKwgp_hBGKwoVhif5e4A480kJV_EEfz0jgS66GiuHq41UQ9OtbwuhYaHCw6QmFyiOt1zqDxE9HBgi8G8d0RBHsmSvwuqGXzP2_Siuc8p1jwYvWJ7baggw1STCadd8x6aAlk5KHZl4dCQ==\]](https://vertexaisearch.cloud.google.com/grounding-api-retrieval/vertex/W5JXTKwgp_hBGKwoVhif5e4A480kJV_EEfz0jgS66GiuHq41UQ9OtbwuhYaHCw6QmFyiOt1zqDxE9HBgi8G8d0RBHsmSvwuqGXzP2_Siuc8p1jwYvWJ7baggw1STCadd8x6aAlk5KHZl4dCQ==)
- Echemi. "43 DIBROMOACETOPHENONE Suppliers". Available at: [\[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGHsr-iUlgHJJbS_6ZApO413HzDpmsTDj8McBrxUliOxLg_mnInyayvGfLJT5WxXcx11g7LwRZcmatjqb5yoUmHod52dnn1gGXZwDE-r00XwoYELioc_zJwH6lQuTlz2bXMHN690bacAdd2Kn4UIBng8PrFbZCJQYbYoLbeYv-eel\]](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGHsr-iUlgHJJbS_6ZApO413HzDpmsTDj8McBrxUliOxLg_mnInyayvGfLJT5WxXcx11g7LwRZcmatjqb5yoUmHod52dnn1gGXZwDE-r00XwoYELioc_zJwH6lQuTlz2bXMHN690bacAdd2Kn4UIBng8PrFbZCJQYbYoLbeYv-eel)
- Guidechem. "2-Bromo-2',4'-dichloroacetophenone 2631-72-3". Available at: [\[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFEVWnLo45cPtMionO8M5ow0Nc0c7e0NjvrEyU4VorCCuFKWRLBXjjsDpohq_eKvIsK1pLBc5_PjYZ2Cd0godDvaWla-AuDxIoFIHPTPQlQtSpjHbAMf3E_vlpzRDRHi3YK0IK7vFJ4yP5oWob4Grm2Q==\]](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFEVWnLo45cPtMionO8M5ow0Nc0c7e0NjvrEyU4VorCCuFKWRLBXjjsDpohq_eKvIsK1pLBc5_PjYZ2Cd0godDvaWla-AuDxIoFIHPTPQlQtSpjHbAMf3E_vlpzRDRHi3YK0IK7vFJ4yP5oWob4Grm2Q==)
- bioRxiv. "F1F0 ATP Hydrolysis is a Determinant of Metabolic Rate, a Correlate of Lifespan, and a Weakness of Cancer". Available at: [\[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH-PF3iBmBx4N0Q5sXhpUB3NckBv9CnQHPfAmeBa6mjCOQiu6U45l9w54VEiFsH45oZJ1r3-287nvySg3EGDT7tVjJCQoJKdb9AQFs216OmNDNzfYi5hS0MBwi2wnG_pGViGmKv3R_Pf1Mx7zluCJA29lsJkuBVtw0Tc9tkXpl_ZA==\]](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH-PF3iBmBx4N0Q5sXhpUB3NckBv9CnQHPfAmeBa6mjCOQiu6U45l9w54VEiFsH45oZJ1r3-287nvySg3EGDT7tVjJCQoJKdb9AQFs216OmNDNzfYi5hS0MBwi2wnG_pGViGmKv3R_Pf1Mx7zluCJA29lsJkuBVtw0Tc9tkXpl_ZA==)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. buyersguidechem.com](https://www.buyersguidechem.com) [buyersguidechem.com]
- [2. echemi.com](https://www.echemi.com) [echemi.com]

- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. F1F0 ATP Hydrolysis is a Determinant of Metabolic Rate, a Correlate of Lifespan, and a Weakness of Cancer | bioRxiv \[biorxiv.org\]](#)
- To cite this document: BenchChem. [What is 2-CHLORO-2',4'-DIBromoacetophenone?]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14052621/docs#what-is-2-chloro-2-4-dibromoacetophenone\]](https://www.benchchem.com/product/b14052621/docs#what-is-2-chloro-2-4-dibromoacetophenone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)
